

Optimizing Cloxyfonac concentration for fruit thinning

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Compound of Interest

Compound Name: Cloxyfonac

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Cloxyfonac Technical Support Center

This guide provides technical support for researchers and professionals utilizing **Cloxyfonac** for fruit thinning experiments. It includes troubleshooting advice, experimental protocols, and data interpretation guidelines in a direct question-and-answer format.

A Note on Data Availability: **Cloxyfonac** is a synthetic auxin. While specific public data on **Cloxyfonac** for fruit thinning is limited, the principles of action are similar to more widely documented auxins like Naphthaleneacetic acid (NAA). Therefore, this guide incorporates specific data where available and supplements it with established principles from related auxin-based thinners to provide comprehensive support.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Cloxyfonac** as a fruit thinning agent?

A1: **Cloxyfonac** is a synthetic auxin that functions as a plant growth regulator. When applied post-bloom, it is thought to induce thinning by creating a temporary stress signal. This process involves stimulating ethylene production within the plant tissue.^[1] The increased ethylene concentration promotes the development of an abscission layer at the base of the fruitlet's stem, leading to fruit drop.^{[1][2]} The chemical essentially tricks the tree into selectively aborting weaker, less developed fruitlets, thereby reducing competition for resources among the remaining fruit.^[1]

Q2: What is the optimal timing for a **Cloxyfonac** application?

A2: The efficacy of auxin-based thinners is highly dependent on the fruitlet's developmental stage. Applications are typically most effective when king fruitlets are between 5 and 15 mm in diameter.[3][4] Sensitivity to chemical thinners is low at petal fall, increases significantly when fruitlets are growing rapidly (8-15 mm), and decreases again as fruitlets exceed 20 mm in diameter.[5] Applying too early or too late can result in insufficient thinning.[4]

Q3: Which environmental factors have the most significant impact on **Cloxyfonac**'s effectiveness?

A3: Weather conditions before, during, and after application are critical.[3]

- **Temperature:** Warm temperatures (70-85°F or 21-29°C) generally increase absorption and metabolic activity, enhancing the thinning effect.[6] Conversely, applications at temperatures below 65°F (18°C) can be ineffective.[6] High temperatures above 85°F (29°C) can lead to excessive thinning.[6]
- **Sunlight:** Cloudy, low-light conditions for several days before and after application can increase thinning by reducing the tree's carbohydrate production, making fruitlets more susceptible to stress.[3][6] Sunny weather can decrease the thinning impact.[6]
- **Drying Time:** Slow drying conditions, such as high humidity or application in the early morning, allow for greater absorption of the chemical into the leaf tissue, which can increase its effectiveness.[7]

Troubleshooting Guide

Q4: My **Cloxyfonac** application resulted in poor or no thinning. What are the likely causes?

A4: Insufficient thinning is a common issue and can be attributed to several factors:

- **Incorrect Timing:** The application may have been made when fruitlets were outside the optimal size window (typically 5-15 mm).[3][5]
- **Low Concentration:** The applied concentration may have been too low for the specific cultivar, tree vigor, or environmental conditions.

- Suboptimal Weather: Application during cool, sunny, and fast-drying conditions can significantly reduce chemical uptake and efficacy.[6]
- High Tree Vigor: Healthy, vigorous trees with high carbohydrate reserves are more difficult to thin.[3] Factors like a light bloom or previous heavy pruning can make trees less responsive to thinners.
- Poor Application Coverage: Inadequate spray volume or poor coverage can result in an insufficient dose being delivered to the target tissues.

Q5: My experiment resulted in over-thinning. What could have caused this?

A5: Over-thinning is often the result of one or more factors that increase the tree's sensitivity to the chemical thinner:

- High Concentration: The rate used was too high for the cultivar or conditions.
- Stressful Weather Conditions: High temperatures (>85°F or 29°C) or prolonged cloudy periods around the time of application can dramatically increase thinning action.[3][6]
- Tree Stress: Trees that are already under stress (e.g., from nutrient deficiency, waterlogging, or a heavy crop load) are more susceptible to chemical thinners and can be easily over-thinned.[8]
- Use of Adjuvants: The inclusion of surfactants or oils can enhance chemical uptake, potentially leading to an unexpectedly strong thinning response if not accounted for in the concentration.[3][6]

Q6: What are the typical symptoms of **Cloxyfonac** phytotoxicity, and how can they be distinguished from disease?

A6: Phytotoxicity from auxin-based chemicals typically manifests as distorted growth.[9][10][11]
Common symptoms include:

- Leaf Damage: Curling, cupping, twisting, or "flagging" (temporary wilting) of leaves.[4][10]

- Discoloration: Chlorosis (yellowing) or necrosis (browning) along leaf margins or where spray has accumulated.[\[10\]](#)[\[12\]](#)
- Fruit Damage: In severe cases or with late applications, pygmy fruit formation (small, seedless fruits that persist) can occur with some auxins like NAA.[\[6\]](#)

Phytotoxicity can be distinguished from disease in that the symptoms appear suddenly after a chemical application, do not spread from plant to plant, and are often uniform across the areas that received spray coverage.[\[12\]](#) New growth on the plant will typically appear healthy, whereas the older, treated leaves will retain the damage.[\[10\]](#)

Data Presentation: Concentration Guidelines

The optimal concentration of a thinning agent is highly dependent on the target cultivar, environmental conditions, and desired thinning level. The following tables provide a summary of available data for **Cloxyfonac** (3,5,6-TPA) and reference data for the related auxin NAA.

Table 1: **Cloxyfonac** (3,5,6-TPA) Concentration Trial Data

Crop	Cultivar	Concentration (g/L)	Observed Effect
Mandarin	'Kinnow'	0.5 g/L	Increased fruit size by 13% compared to control; favorable cost-benefit ratio. [13]

| Mandarin | 'Kinnow' | 0.7 g/L | Highest thinning percentage observed in the study.[\[13\]](#) |

Table 2: Reference Concentration Ranges for NAA in Apple Thinning For comparative and experimental design purposes only.

Cultivar Type	Typical NAA Concentration (ppm)	Notes
Easy-to-thin (e.g., McIntosh, Empire)	2.5 - 10 ppm	Lower rates are often sufficient, especially under favorable thinning conditions. [4] [8]

| Hard-to-thin (e.g., Fuji, Spur-type Delicious) | 5 - 15 ppm | Higher rates are often required. May be combined with other thinners like carbaryl or 6-BA.[\[6\]](#) |

Experimental Protocols

Protocol: Determining Optimal **Cloxyfonac** Concentration

This protocol outlines a method for conducting a dose-response experiment to identify the effective concentration range of **Cloxyfonac** for a specific fruit cultivar.

- Tree Selection and Tagging:
 - Select at least 5-7 uniform, healthy trees of the target cultivar with a heavy bloom and good potential for fruit set.
 - On each tree, select and tag 4-5 main branches for treatment. Ensure branches are comparable in size and position on the tree.
 - Leave at least one tree unsprayed as a control to measure natural fruit drop ("June drop").
- Treatment Preparation:
 - Prepare a stock solution of **Cloxyfonac**.
 - Create a series of dilutions to test a range of concentrations. Based on available data, a starting range could include 0.2, 0.4, 0.6, and 0.8 g/L.
 - Include a control treatment of water only.

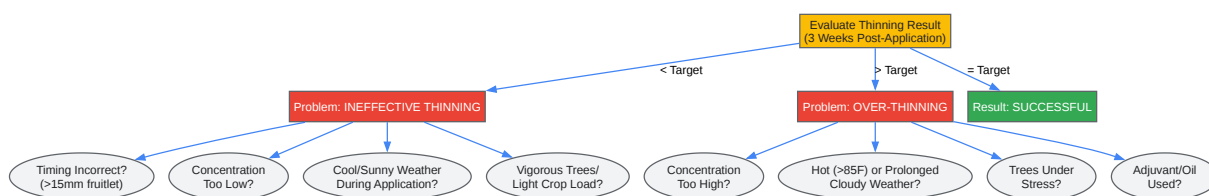
- Add a non-ionic surfactant to all solutions, including the control, as per manufacturer recommendations to ensure uniform wetting.
- Application:
 - Monitor king fruitlet diameter daily after petal fall.
 - Apply treatments when the majority of king fruitlets are within the 7-12 mm diameter range.
 - Use a calibrated hand-sprayer to apply each treatment to its assigned branches, spraying to the point of runoff. Use shields to prevent drift between branches with different treatments.
 - Record environmental conditions at the time of application (temperature, humidity, cloud cover).
- Data Collection and Evaluation:
 - Initial Fruit Set: Before spraying, count the number of flower clusters and individual fruitlets on each tagged branch.
 - Fruitlet Growth Rate (Optional): To predict thinning efficacy early, measure the diameter of 20-30 tagged fruitlets per treatment branch at 3 days and 7 days post-application. Fruitlets with significantly slowed growth rates are likely to abscise.[\[14\]](#)
 - Final Fruit Set: 3-4 weeks after application (after natural June drop is complete), recount the number of remaining fruit on each tagged branch.
 - Calculate Thinning: For each concentration, calculate the percentage of fruit drop compared to the unsprayed control tree.
 - Assess Fruit Quality: At harvest, measure fruit diameter, weight, and seed count from the remaining fruit on each treated branch to assess the treatment's effect on fruit quality.

Visualizations



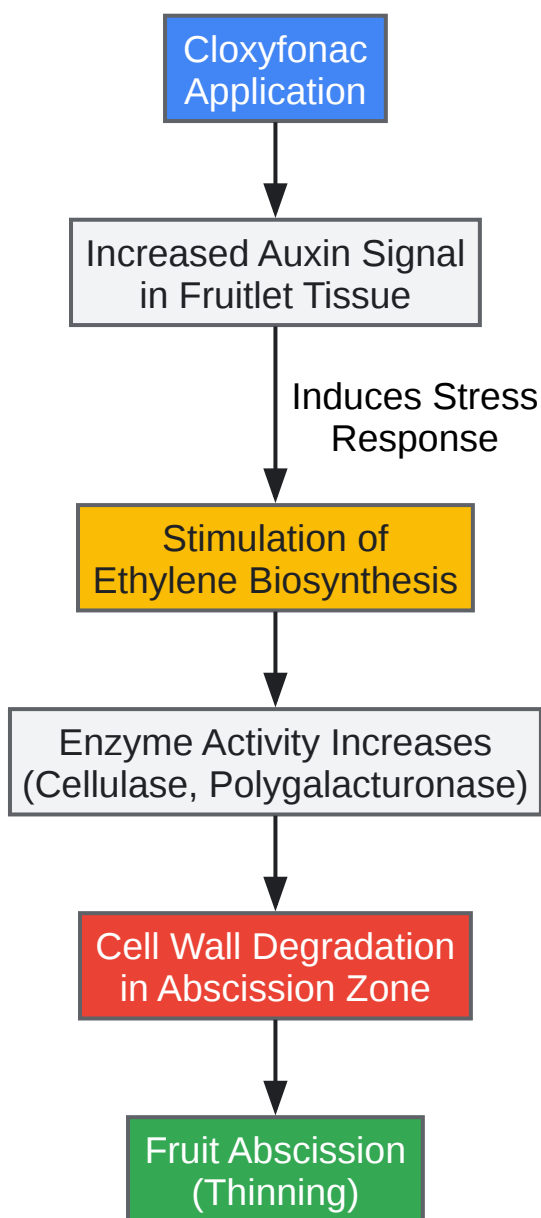
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Caption: Experimental workflow for a dose-response thinning trial.



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Caption: Decision tree for troubleshooting fruit thinning outcomes.



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Caption: Simplified pathway of auxin-induced fruit abscission.

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References

- 1. thepharmajournal.com [thepharmajournal.com]
- 2. Control of abscission in agricultural crops and its physiological basis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Chemical Thinning Decisions: A Refresher on Key Factors and Tools | Tree Fruit Horticulture Updates [tree-fruit-horticulture.vaes.vt.edu]
- 4. Thinning of tree fruit | ontario.ca [ontario.ca]
- 5. researchgate.net [researchgate.net]
- 6. extension.psu.edu [extension.psu.edu]
- 7. apal.org.au [apal.org.au]
- 8. perennia.ca [perennia.ca]
- 9. Phytotoxicity: Definitions, Causes, Symptoms and Solutions - Dora Agri-Tech [doraagri.com]
- 10. Plant phytotoxicity in the greenhouse - MSU Extension [canr.msu.edu]
- 11. What are the 6 symptoms of common phytotoxicity? - Knowledge - Zhengzhou Delong Chemical Co., Ltd. [plantgrowthhormones.com]
- 12. greenhousegrower.com [greenhousegrower.com]
- 13. pakbs.org [pakbs.org]
- 14. rvpadmin.cce.cornell.edu [rvpadmin.cce.cornell.edu]
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